



Application Notes and Protocols for (R)-(+)Anatabine Stock Solution Preparation

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Compound of Interest		
Compound Name:	(R)-(+)-Anatabine	
Cat. No.:	B119363	Get Quote

Introduction

(R)-(+)-Anatabine is a minor tobacco alkaloid naturally found in plants of the Solanaceae family, such as tobacco and tomato.[1] It is the subject of significant research due to its potential therapeutic properties, including anti-inflammatory and neuroprotective effects.[1][2] In vitro studies have shown that anatabine can modulate key signaling pathways, including inhibiting the activity of transcription factors like NF-κB and STAT3, and activating the NRF2 pathway.[2][3][4]

Accurate and consistent preparation of anatabine stock solutions is critical for obtaining reproducible results in in vitro experiments. These application notes provide detailed protocols for the preparation, storage, and use of **(R)-(+)-Anatabine** solutions for cell-based assays and other in vitro studies. The information is primarily based on data available for (R,S)-Anatabine, the racemic mixture, and should be adapted as necessary for the specific enantiomer.

Quantitative Data Summary

The following table summarizes the key properties and handling information for anatabine. Researchers should always refer to the Certificate of Analysis provided by the supplier for batch-specific data.



Parameter	Value	Solvents	Notes
Molecular Formula	C10H12N2	-	Free Base Form
Molecular Weight	160.22 g/mol	-	Free Base Form[5]
Purity	≥95% - ≥98%	-	Varies by supplier[6] [7]
Form	Crystalline Solid or Solution in Ethanol	-	Supplied form depends on the vendor[6][7]
Solubility (R,S)- Anatabine	~125 mg/mL	DMSO	-[8]
~15 mg/mL	Dimethyl Formamide (DMF)	Purge solvent with inert gas[7]	
~15 mg/mL	Ethanol	Purge solvent with inert gas[7]	
Solubility (R,S)- Anatabine Tartrate)	~33 mg/mL	Dimethyl Formamide (DMF)	Purge solvent with inert gas[6]
~20 mg/mL	DMSO	-[6]	
~10 mg/mL	PBS (pH 7.2)	-[6]	_
~1 mg/mL	Ethanol	-[6]	
Storage (Solid)	-20°C	-	Stable for ≥4 years[6]
Storage (Stock Solution)	-20°C for 1 month; -80°C for 6 months	DMSO or other organic solvents	Aliquot to avoid repeated freeze-thaw cycles[8][9]
Stability (Aqueous Solution)	Unstable	Aqueous Buffers / Media	It is recommended to prepare fresh for each experiment[5][6]

Experimental Protocols



Safety Precaution: **(R)-(+)-Anatabine** should be considered hazardous until further information is available. Handle with appropriate personal protective equipment (PPE), including gloves, lab coat, and eye protection. Avoid ingestion, inhalation, and contact with skin or eyes.[7]

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol is suitable for preparing a high-concentration stock from solid **(R)-(+)-Anatabine**.

Materials:

- **(R)-(+)-Anatabine** (solid, free base)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Analytical balance
- Vortex mixer
- Pipettes and sterile tips

Procedure:

- Calculate Required Mass: Determine the mass of anatabine needed for your desired stock concentration and volume.
 - Calculation for 1 mL of 10 mM stock:
 - Mass (g) = Molarity (mol/L) × Volume (L) × Molecular Weight (g/mol)
 - Mass (mg) = 10 mmol/L × 0.001 L × 160.22 g/mol × 1000 mg/g = 1.6022 mg
- Weigh Anatabine: Carefully weigh out the calculated mass of anatabine powder and place it into a sterile vial.
- Add Solvent: Add the desired volume of DMSO to the vial.



- Dissolve: Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. Gentle warming to 37°C or brief sonication can aid dissolution if needed.[8]
- Aliquot and Store: Dispense the stock solution into smaller, single-use aliquots in microcentrifuge tubes. Store aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).[8][9]

Protocol 2: Preparation of Working Solutions for Cell Culture

This protocol describes the dilution of the organic stock solution into an aqueous medium for in vitro assays.

Materials:

- 10 mM (R)-(+)-Anatabine stock solution in DMSO
- Sterile cell culture medium or phosphate-buffered saline (PBS)
- Sterile microcentrifuge tubes
- Pipettes and sterile tips

Procedure:

- Thaw Stock Solution: Thaw one aliquot of the 10 mM anatabine stock solution at room temperature.
- Perform Serial Dilutions: Prepare one or more intermediate dilutions as needed to achieve the final desired concentration.
- Final Dilution: Directly add the required volume of the stock or intermediate dilution to the final volume of the cell culture medium.
 - Example: Preparing 1 mL of a 10 μM working solution:
 - Use the formula: C₁V₁ = C₂V₂

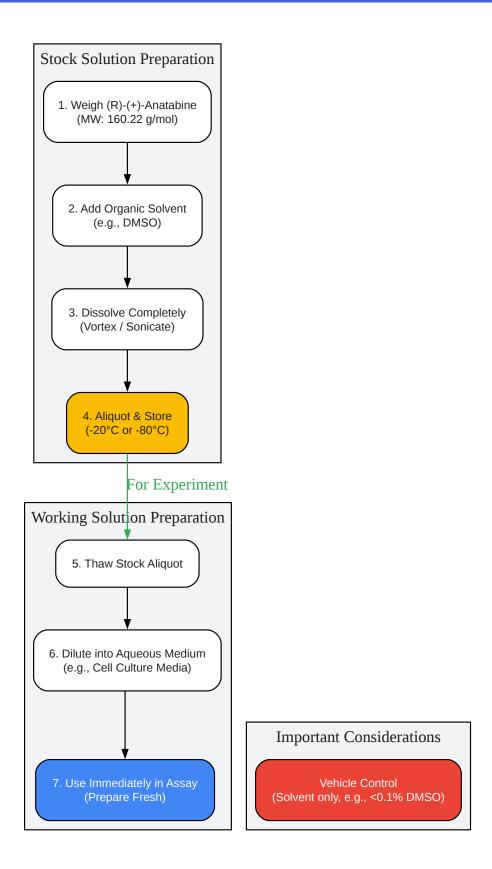


- \circ (10,000 μ M) \times V₁ = (10 μ M) \times (1000 μ L)
- $V_1 = 1 \mu L$
- \circ Add 1 µL of the 10 mM stock solution to 999 µL of cell culture medium.
- Mix and Use Immediately: Vortex the working solution gently and use it immediately for your experiment. Aqueous solutions are not recommended for storage.[6]
- Control for Solvent Effects: Ensure the final concentration of the organic solvent (e.g., DMSO) in the working solution is minimal (typically <0.1%) and consistent across all experimental conditions, including a vehicle-only control.

Visualized Experimental Workflow

The following diagram illustrates the workflow for preparing anatabine stock and working solutions.





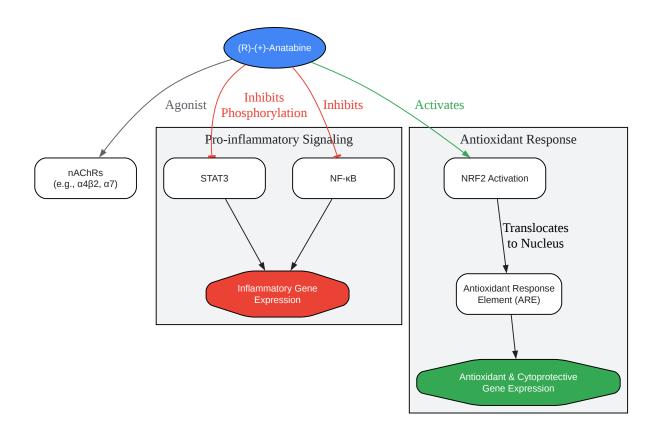
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Caption: Workflow for preparing anatabine solutions.



Anatabine Signaling Pathways

(R)-(+)-Anatabine has been shown to exert its anti-inflammatory effects by modulating several key cellular signaling pathways. It is an agonist of certain nicotinic acetylcholine receptors (nAChRs) and has been demonstrated to inhibit pro-inflammatory transcription factors while activating the cellular antioxidant response.[3][4][6]



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Caption: Key signaling pathways modulated by anatabine.



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